

Toxicological Profile of Isodrin in Mammals: An In-Depth Technical Guide

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Compound Name: **Isodrin**

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Abstract

Isodrin, a chlorinated cyclodiene insecticide, is a stereoisomer of endrin. Due to its persistence and high toxicity, its use has been banned in many countries. This technical guide provides a comprehensive overview of the toxicological effects of **Isodrin** on mammals, drawing on available data for **Isodrin** and its more extensively studied stereoisomer, endrin, to provide a complete toxicological profile. This guide is intended for researchers, scientists, and drug development professionals, offering detailed insights into its acute toxicity, mechanism of action, metabolic pathways, and potential for longer-term health effects. All quantitative data are summarized in structured tables, and key experimental protocols and signaling pathways are detailed and visualized.

Acute Toxicity

Isodrin exhibits high acute toxicity in mammals, primarily through oral and dermal routes of exposure. The lethal dose 50 (LD50) is a standardized measure of the acute toxicity of a substance, representing the dose required to kill 50% of a tested population.

Quantitative Acute Toxicity Data

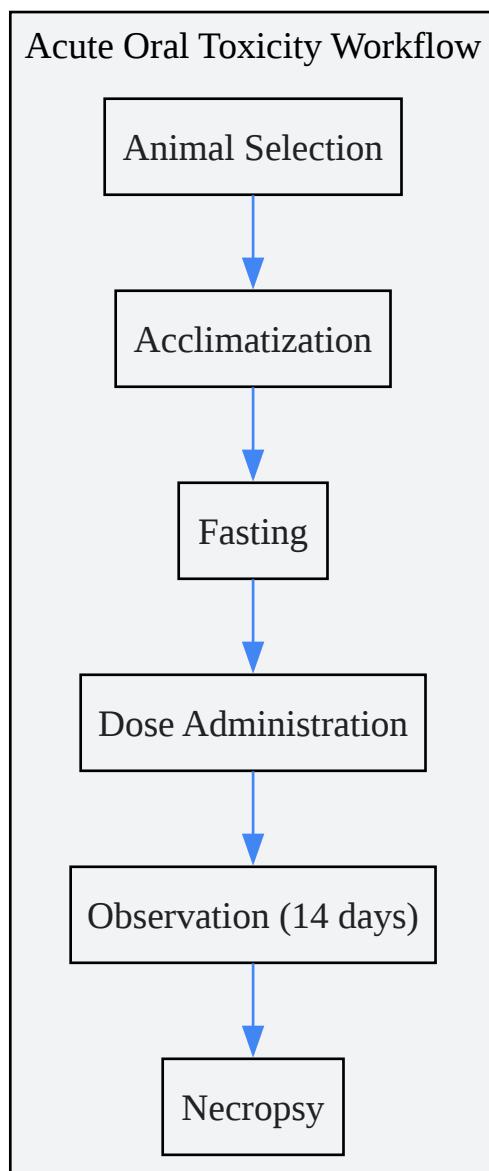
Species	Route of Administration	LD50 (mg/kg body weight)	Reference
Rat	Oral	7-15	[1]
Rat	Dermal	23-35	[1]
Mouse	Oral	8.8	

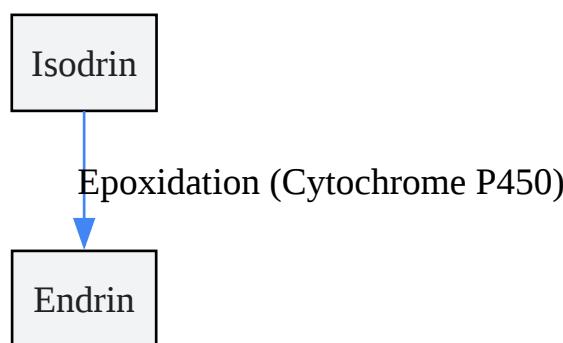
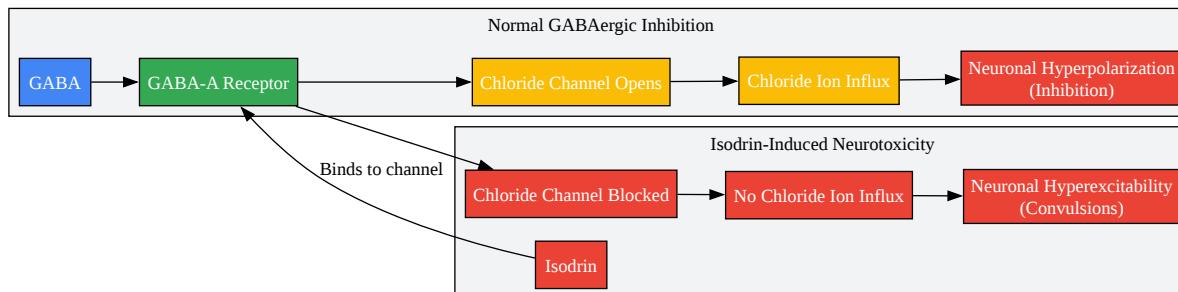
Note: The data for **Isodrin** is limited. The toxicological profile of its stereoisomer, endrin, is often used for a more complete understanding. The oral LD50 for technical endrin in laboratory animals ranges from 3-43 mg/kg body weight, and the dermal LD50 in rats is between 5-20 mg/kg body weight.[\[1\]](#)

Experimental Protocols for Acute Toxicity Testing

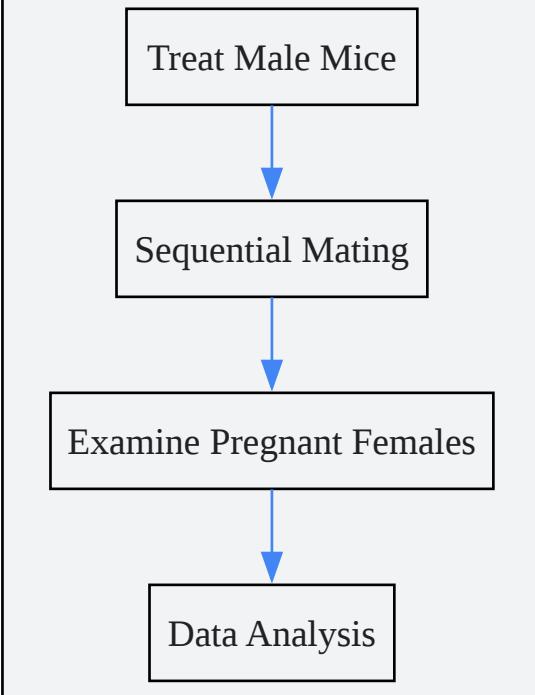
This protocol outlines a typical procedure for determining the acute oral toxicity of a substance like **Isodrin**.

- **Test Animals:** Healthy, young adult rats (e.g., Sprague-Dawley strain), nulliparous and non-pregnant females.
- **Housing and Feeding:** Animals are housed in individual cages under controlled conditions of temperature (22 ± 3 °C), humidity (30-70%), and a 12-hour light/dark cycle. Standard laboratory diet and water are provided ad libitum, with a brief fasting period before dosing.
- **Dose Preparation:** **Isodrin** is dissolved or suspended in a suitable vehicle (e.g., corn oil).
- **Administration:** A single dose of the test substance is administered to the animals by oral gavage. The volume administered is generally kept constant.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin and fur, eyes, and mucous membranes, and also respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern), and body weight changes for at least 14 days.
- **Necropsy:** All animals (those that die during the test and those sacrificed at the end) are subjected to a gross necropsy to identify any pathological changes in organs and tissues.





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